

# 9-Anthraldehyde: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 9-Anthraldehyde

Cat. No.: B167246

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CAS Number: 642-31-9

This technical guide provides an in-depth overview of **9-Anthraldehyde**, a versatile aromatic aldehyde. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, spectroscopic data, synthesis, key reactions, and diverse applications.

## Physicochemical Properties

**9-Anthraldehyde** is a yellow crystalline solid at room temperature.<sup>[1]</sup> It is soluble in organic solvents such as toluene, ethanol, acetone, and benzene, but only slightly soluble in water. The compound is noted to be air-sensitive and incompatible with strong bases and oxidizing agents.<sup>[2]</sup>

Table 1: Physicochemical Properties of **9-Anthraldehyde**

Property	Value	Reference(s)
Molecular Formula	C <sub>15</sub> H <sub>10</sub> O	[2]
Molecular Weight	206.24 g/mol	[2]
Appearance	Yellow crystalline powder or needles	[3]
Melting Point	103-105 °C	[2]
Boiling Point	405.7 ± 14.0 °C at 760 mmHg	[4]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[4]
Solubility	Soluble in toluene.[2] Slightly soluble in water, highly soluble in ethanol, acetone, and benzene.	[2]
Flash Point	269.2 ± 6.3 °C	[4]
Stability	Stable; incompatible with strong bases and strong oxidizing agents. Air sensitive.	[2]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **9-Anthraldehyde**. Key spectral features are summarized below.

Table 2: Spectroscopic Data for **9-Anthraldehyde**

Technique	Key Features	Reference(s)
$^1\text{H}$ NMR	Spectra available for review.	<a href="#">[2]</a> <a href="#">[5]</a>
$^{13}\text{C}$ NMR	Spectra available for review.	<a href="#">[5]</a> <a href="#">[6]</a>
Infrared (IR)	Prominent carbonyl (C=O) stretching peak around 1700 $\text{cm}^{-1}$ .	<a href="#">[7]</a>
Mass Spectrometry (MS)	Mass spectrum available for review.	<a href="#">[8]</a>

## Synthesis and Reactions

### Synthesis

The most common method for synthesizing **9-Anthraldehyde** is the Vilsmeier-Haack reaction, which involves the formylation of anthracene.[\[1\]](#)[\[9\]](#)

#### Experimental Protocol: Vilsmeier-Haack Synthesis of **9-Anthraldehyde**

This protocol is adapted from a literature procedure.[\[10\]](#)

Materials:

- Anthracene
- N-methylformanilide
- Phosphorus oxychloride ( $\text{POCl}_3$ )
- o-Dichlorobenzene
- Sodium acetate
- Glacial acetic acid
- Methanol

- 6 N Hydrochloric acid

#### Procedure:

- In a round-bottomed flask equipped with a mechanical stirrer and reflux condenser, combine 35 g of N-methylformanilide, 35 g of phosphorus oxychloride, 20 ml of o-dichlorobenzene, and 22.5 g of anthracene.
- Heat the mixture with stirring on a steam bath to 90-95 °C over 20 minutes. The anthracene will dissolve, forming a deep red solution, and hydrogen chloride gas will evolve.
- Continue heating for 1 hour.
- After cooling, add a solution of 140 g of crystalline sodium acetate in 250 ml of water.
- Steam distill the mixture to remove o-dichlorobenzene and most of the methylaniline (15-20 minutes).
- Cool the residue, which will solidify. Break up the solid and decant the aqueous liquor.
- Wash the solid by decantation with two 100-ml portions of 6 N hydrochloric acid to remove any remaining amine, followed by a thorough wash with water.
- Recrystallize the crude solid (22-24 g, m.p. 97-101 °C) from 50 ml of hot glacial acetic acid.
- Filter the bright yellow aldehyde by suction and wash the filter cake with 30 ml of methanol.
- The expected yield is 20-22 g (77-84%) with a melting point of 104.5-105 °C.

## Key Reactions

**9-Anthraldehyde** participates in a variety of important organic reactions, making it a valuable synthetic intermediate.

- Wittig Reaction: Reacts with phosphorus ylides to form alkenes. This reaction is a reliable method for creating carbon-carbon double bonds with high regioselectivity.

- Knoevenagel Condensation: Undergoes condensation with active methylene compounds, catalyzed by a base, to yield  $\alpha,\beta$ -unsaturated products.[\[4\]](#) This reaction is fundamental in the synthesis of various functionalized molecules.
- Diels-Alder Reaction: The anthracene core can act as a diene in Diels-Alder cycloadditions, although the reactivity is influenced by the aldehyde group.[\[11\]](#)

#### Experimental Protocol: Wittig Reaction of **9-Anthraldehyde**

This protocol provides a general procedure for the Wittig reaction.[\[4\]](#)[\[12\]](#)

##### Materials:

- **9-Anthraldehyde**
- Benzyltriphenylphosphonium chloride
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- 50% aqueous Sodium Hydroxide (NaOH)
- 2-Propanol

##### Procedure:

- Weigh 0.110 g of **9-anthraldehyde** and 0.210 g of benzyltriphenylphosphonium chloride and place them in a 5-mL conical vial.
- Add 0.6 mL of dichloromethane and a stir bar.
- While vigorously stirring the mixture, add 0.26 mL of 50% aqueous sodium hydroxide dropwise over approximately 3 minutes (1 drop every 7 seconds).
- Continue to stir the reaction mixture vigorously for an additional 30 minutes.
- Transfer the reaction mixture to a separatory funnel. Rinse the reaction vial with 10 mL of dichloromethane and 10 mL of deionized water and add the rinses to the separatory funnel.

- Shake and vent the funnel. Allow the layers to separate and drain the organic layer into a beaker.
- Extract the aqueous layer with an additional 5 mL of dichloromethane. Combine the organic layers.
- Dry the combined organic layers with anhydrous calcium chloride.
- Decant the dried organic solution and evaporate the solvent to obtain the crude product.
- Recrystallize the product from 2-propanol.

## Applications

**9-Anthraldehyde**'s unique chemical structure and reactivity make it a valuable compound in several scientific and industrial fields.

### Organic Synthesis and Materials Science

It serves as a crucial precursor in the synthesis of more complex molecules, including dyes, pigments, and advanced functional materials.<sup>[3][6]</sup> Its fluorescent properties are of particular interest in the development of luminescent compounds and photoactive materials for use in electronics and sensors.<sup>[6]</sup> By forming cocrystals with other molecules, the solid-state emission of **9-anthraldehyde** can be tuned across a broad spectrum, from green to red, which has potential applications in optoelectronics.<sup>[13]</sup>

### Drug Development and Medicinal Chemistry

**9-Anthraldehyde** is an important intermediate in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[3][6]</sup> While **9-anthraldehyde** itself is not a therapeutic agent, its derivatives have shown significant biological activity. A notable example is the anticancer drug bisantrene, a derivative of 9,10-anthracenedicarboxaldehyde.<sup>[12][14]</sup> This highlights the importance of the anthracene scaffold in the design of new therapeutic agents.

### Fluorescent Probes

The inherent fluorescence of the anthracene moiety makes **9-anthraldehyde** a valuable building block for the creation of fluorescent probes.<sup>[3]</sup> These probes are used for the detection

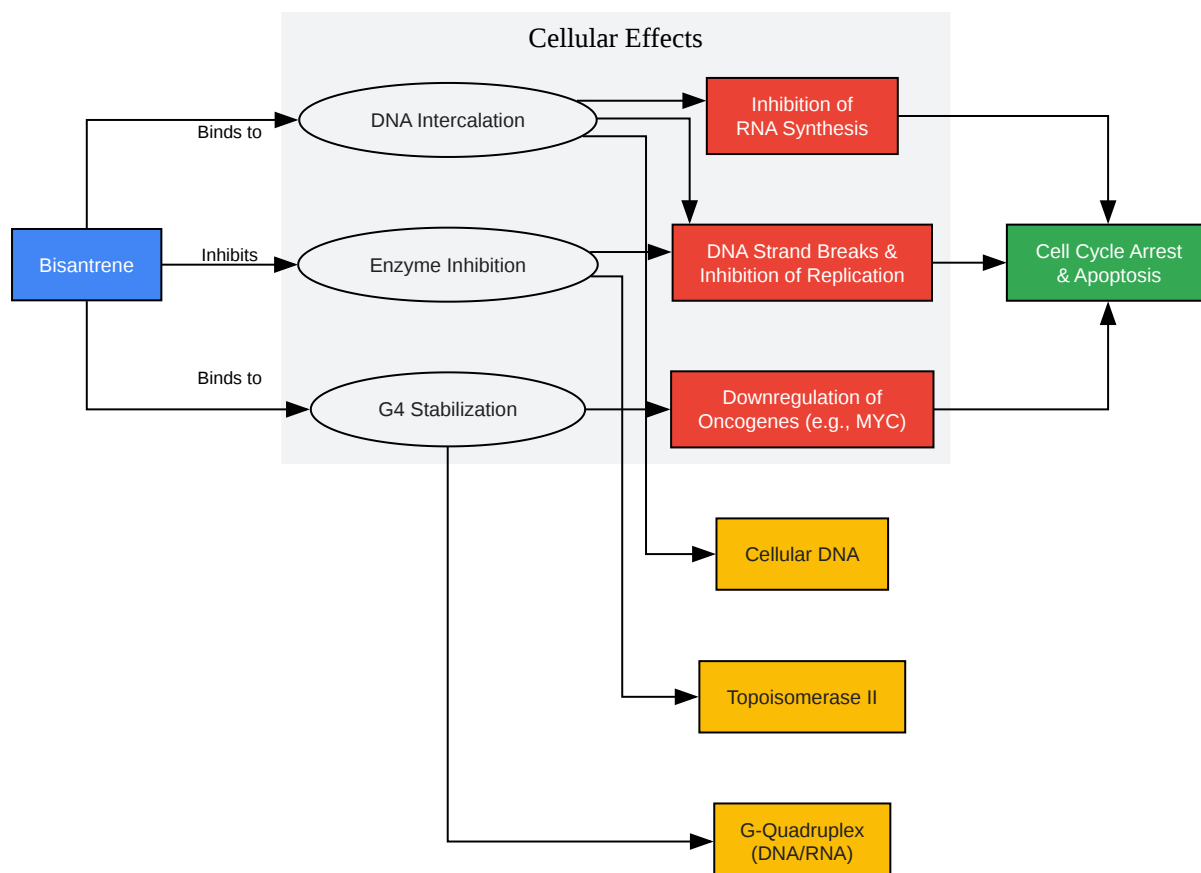
of various analytes, including metal ions like Fe(III), and have applications in medical imaging and diagnostics.[5][15] For example, a Schiff base synthesized from **9-anthraldehyde** and 4-aminoantipyrine has been characterized as a fluorescent probe for Fe(III) ions.[16]

## Biological Activity and Mechanism of Action of Derivatives

While there is limited information on the direct biological activity of **9-anthraldehyde**, its derivatives, particularly those based on the 9,10-anthracenedione and 9,10-anthracenedicarboxaldehyde core, have been extensively studied for their anticancer properties.[8][12][14]

Bisantrene, a derivative of 9,10-anthracenedicarboxaldehyde, is an antineoplastic agent with a multi-faceted mechanism of action.[2] It acts as a DNA intercalator, inserting its planar anthracene ring between the base pairs of DNA.[2][17] This intercalation disrupts the normal function of DNA, leading to single-strand breaks and inhibition of both DNA and RNA synthesis.[2] Furthermore, bisantrene is a potent inhibitor of topoisomerase II, an enzyme crucial for DNA replication and repair.[7] More recent studies have revealed that bisantrene also binds to and stabilizes G-quadruplex structures in DNA and RNA, which can downregulate the expression of oncogenes like MYC.[6][8]

Diagram: Mechanism of Action of Bisantrene



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Caption: Mechanism of action for the **9-anthraldehyde** derivative, bisantrene.

## Conclusion

**9-Anthraldehyde** is a highly versatile and valuable chemical compound with a broad spectrum of applications in organic synthesis, materials science, and as a precursor for pharmaceuticals and fluorescent probes. Its rich chemistry, stemming from the reactive aldehyde group and the unique properties of the anthracene core, continues to make it a subject of interest for researchers and developers in various scientific disciplines. A thorough understanding of its



properties, synthesis, and reactivity is essential for harnessing its full potential in the creation of novel and functional molecules.

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